

# Essential Safety and Handling Protocols for IQ-3

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## Compound of Interest

Compound Name: IQ-3

Cat. No.: B15610299

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling the chemical compound **IQ-3**, identified as (E)-11H-indeno[1,2-b]quinoxalin-11-one O-furan-2-carbonyl oxime. Adherence to these guidelines is critical to minimize risks and ensure proper disposal. This document provides essential, immediate safety and logistical information for the handling of **IQ-3**.

## Hazard Identification and Safety Precautions

**IQ-3** is classified with the following hazard statements: H315 (causes skin irritation) and H319 (causes serious eye irritation). It is imperative to avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **IQ-3** is handled. Always wash hands thoroughly after handling.

## Personal Protective Equipment (PPE)

Specific personal protective equipment is required to prevent exposure when working with **IQ-3**. The following table summarizes the necessary PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
General Handling & Preparation	Safety glasses with side shields	Chemical-resistant gloves (e.g., nitrile)	Laboratory coat	Not generally required if handled in a well-ventilated area
Heating or Aerosol-generating Procedures	Chemical splash goggles	Chemical-resistant gloves (e.g., nitrile)	Laboratory coat	Use a certified fume hood or wear a NIOSH-approved respirator
Large Quantities or Spills	Chemical splash goggles and face			

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